

# Application Notes: Purification of Crude 2-tert-Butylaniline by Distillation and Chromatography

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## Compound of Interest

Compound Name: 2-tert-Butylaniline

Cat. No.: B1265841

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## Abstract

**2-tert-Butylaniline** is a sterically hindered primary amine that serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1] Following synthesis, the crude product often contains unreacted starting materials, by-products, and other contaminants that necessitate removal to meet the stringent purity requirements of downstream applications. This document provides detailed protocols for two primary purification techniques: vacuum fractional distillation and column chromatography. The selection of the optimal method depends on the scale of purification, the nature of the impurities, and the desired final purity.

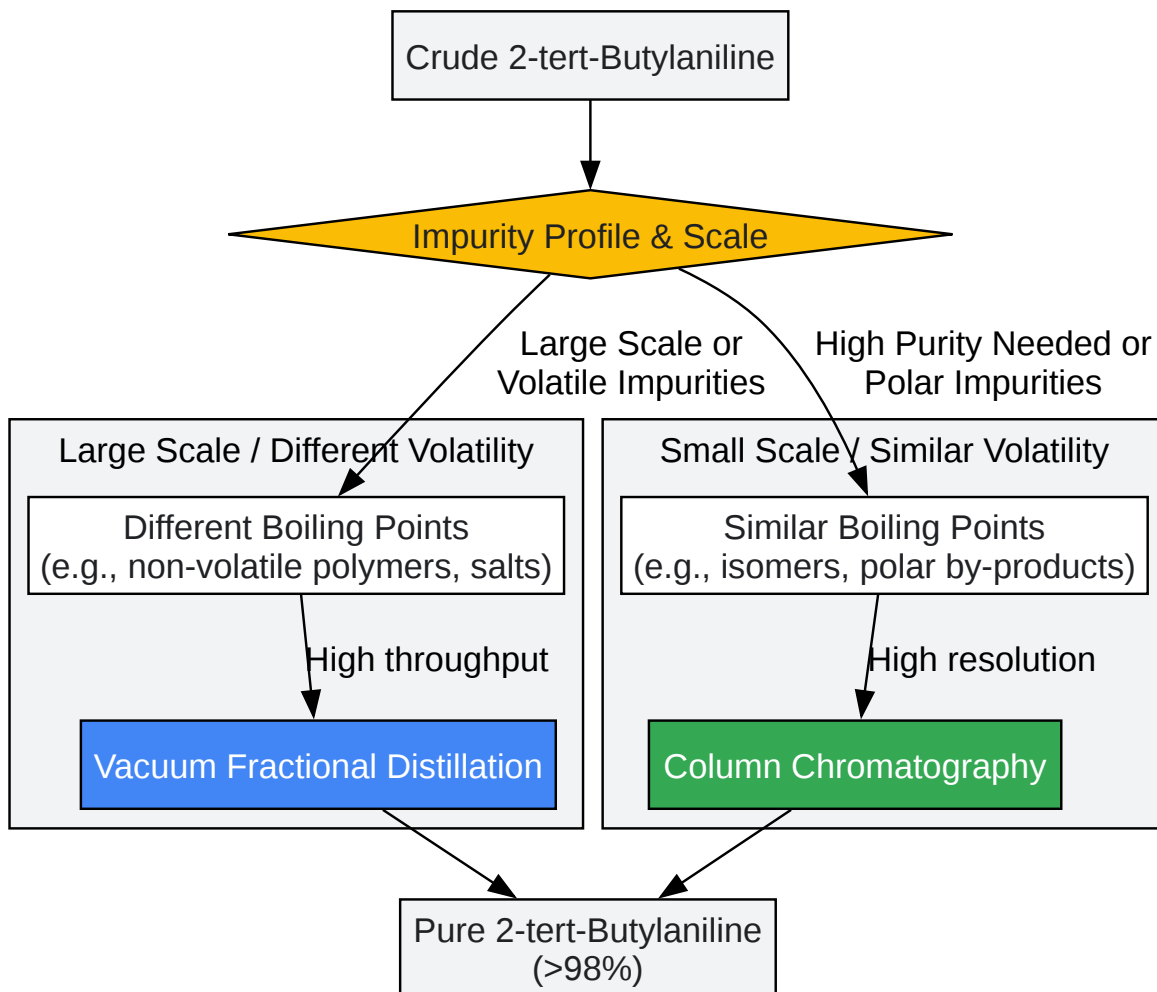
## Physicochemical Properties of 2-tert-Butylaniline

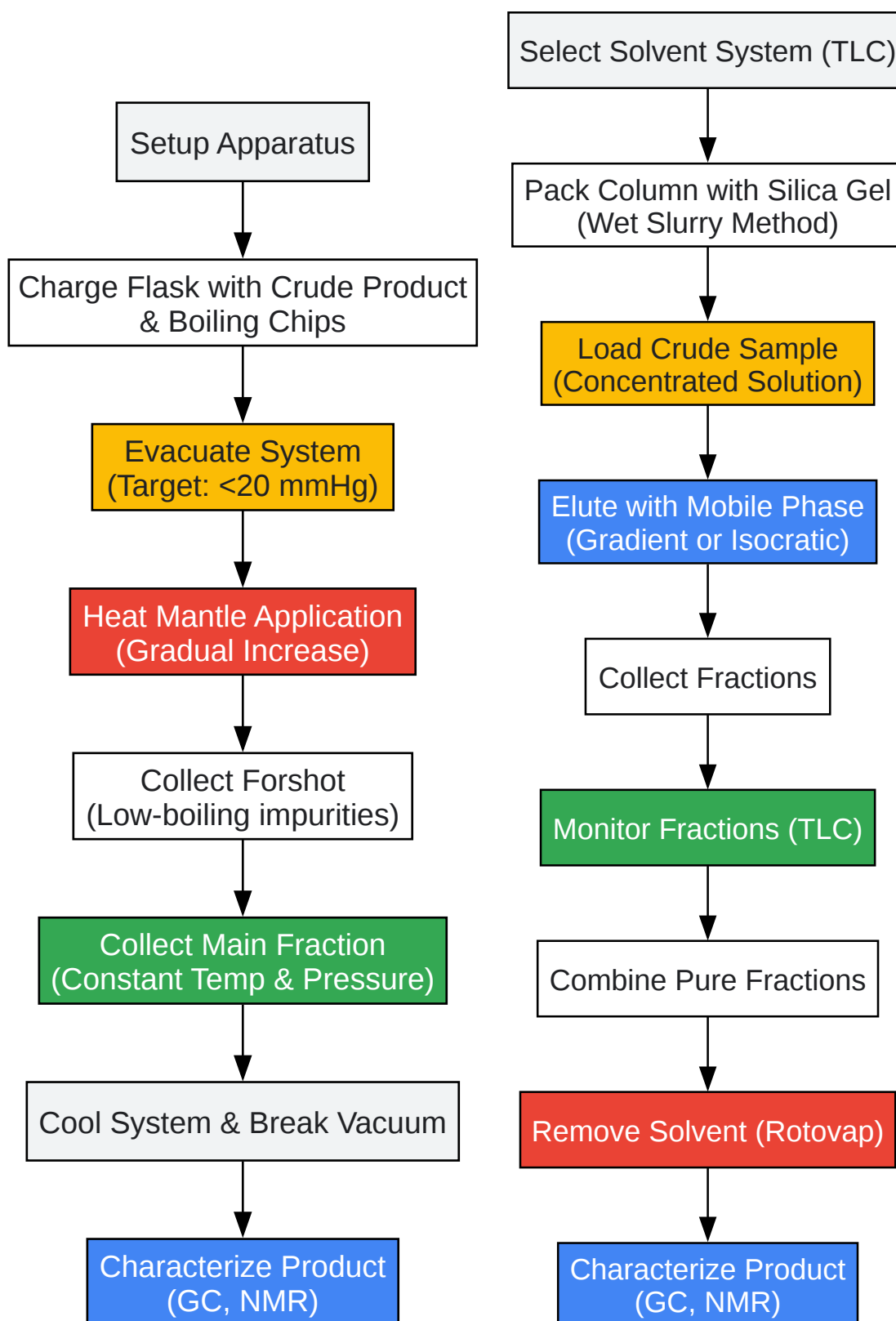
A thorough understanding of the physical properties of **2-tert-butylaniline** is essential for designing an effective purification strategy. Key data is summarized below.

Property	Value	Source
CAS Number	6310-21-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	<a href="#">[2]</a>
Molecular Weight	149.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Brown liquid	<a href="#">[4]</a>
Boiling Point	234.6 ± 9.0 °C at 760 mmHg	<a href="#">[2]</a>
123-124 °C at 17 mmHg (23 hPa)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
Melting Point	-60 °C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Density	0.957 g/mL at 25 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.545 (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	102 °C (215.6 °F) - closed cup	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Method Selection: Distillation vs. Chromatography

The choice between distillation and chromatography is dictated by the specific requirements of the purification task. Distillation is generally preferred for large-scale purification and for separating compounds with significantly different boiling points. Chromatography excels at separating compounds with similar boiling points but different polarities and is ideal for achieving very high purity on a smaller scale.





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## References

- 1. 2-tert-Butylaniline | 6310-21-0 [chemicalbook.com]
- 2. 2-tert-butylaniline | CAS#:6310-21-0 | Chemsrce [chemsrc.com]
- 3. 2-tert-Butylaniline 98 6310-21-0 [sigmaaldrich.com]
- 4. 2-tert-Butylaniline - Safety Data Sheet [chemicalbook.com]
- 5. 2-tert-Butylaniline CAS#: 6310-21-0 [m.chemicalbook.com]
- 6. 2-tert-Butylaniline 98 6310-21-0 [sigmaaldrich.com]
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